

Preparing Bomedemstat dihydrochloride stock solution for cell culture

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Compound of Interest

Compound Name: Bomedemstat dihydrochloride

Cat. No.: B10854329

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Application Notes and Protocols for Bomedemstat Dihydrochloride

Topic: Preparing **Bomedemstat Dihydrochloride** Stock Solution for Cell Culture

Audience: Researchers, scientists, and drug development professionals.

Introduction: **Bomedemstat dihydrochloride** (also known as IMG-7289 dihydrochloride) is a potent and irreversible inhibitor of Lysine-Specific Demethylase 1 (LSD1), an enzyme crucial for the differentiation and proliferation of malignant cells.[1][2] By inhibiting LSD1, bomedemstat alters gene expression through the modulation of histone methylation, leading to the suppression of tumor cell growth and induction of apoptosis.[2][3] These characteristics make it a compound of significant interest in oncology and hematology research. This document provides detailed protocols for the preparation of **Bomedemstat dihydrochloride** stock solutions for use in cell-based assays.

Quantitative Data Summary

The following tables summarize key quantitative information for the preparation and use of **Bomedemstat dihydrochloride** in cell culture experiments.

Table 1: Properties of **Bomedemstat Dihydrochloride**

| Property | Value | Reference |
|-------------------------|-------------------------------------------------------------------------------------------------------------------------|-----------|
| Molecular Weight | 519.61 g/mol | [4] |
| Mechanism of Action | Irreversible inhibitor of LSD1 | [3][4] |
| Primary Cellular Effect | Increases H3K4 and H3K9 methylation, alters gene expression, inhibits cancer cell proliferation, and induces apoptosis. | [3] |

Table 2: Solubility Information

| Solvent | Solubility | Notes |
|---------|-------------------------|---------------------------------------------------------------------------------------|
| Water | Insoluble | [4] |
| DMSO | ≥ 100 mg/mL (192.45 mM) | Use of fresh, anhydrous DMSO is recommended as moisture can reduce solubility. [4] |
| Ethanol | 100 mg/mL | [4] |

Table 3: Recommended Stock Solution and Storage Conditions

| Parameter | Recommendation | Details |
|-----------------------------|-------------------------------------|-----------------------------------------------------------|
| Recommended Solvent | Anhydrous Dimethyl Sulfoxide (DMSO) | [5] |
| Typical Stock Concentration | 10 mM | A common starting concentration for in vitro assays.[6] |
| Storage Temperature | -20°C or -80°C | [3][5][6] |
| Short-term Storage | -20°C for up to 1 month | [3] |
| Long-term Storage | -80°C for up to 6 months | [3] |
| Freeze-Thaw Cycles | Avoid repeated cycles | Aliquot the stock solution into single-use volumes.[3][5] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM Bomedemstat Dihydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Bomedemstat dihydrochloride** in DMSO, a common starting point for in vitro cell culture experiments.

Materials:

- **Bomedemstat dihydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Pre-weighing Preparations:** In a chemical fume hood, ensure all materials are clean and sterile. Wear appropriate PPE.
- **Weighing Bomedemstat Dihydrochloride:** Carefully weigh the desired amount of **Bomedemstat dihydrochloride** powder. To prepare 1 mL of a 10 mM stock solution, you will need 5.196 mg of the compound (Molecular Weight = 519.61 g/mol).
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **Bomedemstat dihydrochloride** powder. For a 10 mM solution, if you weighed 5.196 mg, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex vigorously for 1-2 minutes to facilitate dissolution.^[5] If the compound does not fully dissolve, a brief sonication in a water bath for 5-10 minutes can be applied.^[5]
- **Visual Inspection:** Visually inspect the solution to ensure it is clear and that no particulates are visible.
- **Sterilization (Optional):** If required for your specific application, the stock solution can be sterilized by passing it through a 0.22 µm syringe filter that is compatible with DMSO.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[5] Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[3]

Protocol 2: Dilution of Bomedemstat Dihydrochloride Stock Solution for Cell Treatment

Bomedemstat's poor aqueous solubility requires careful dilution into cell culture media to prevent precipitation.

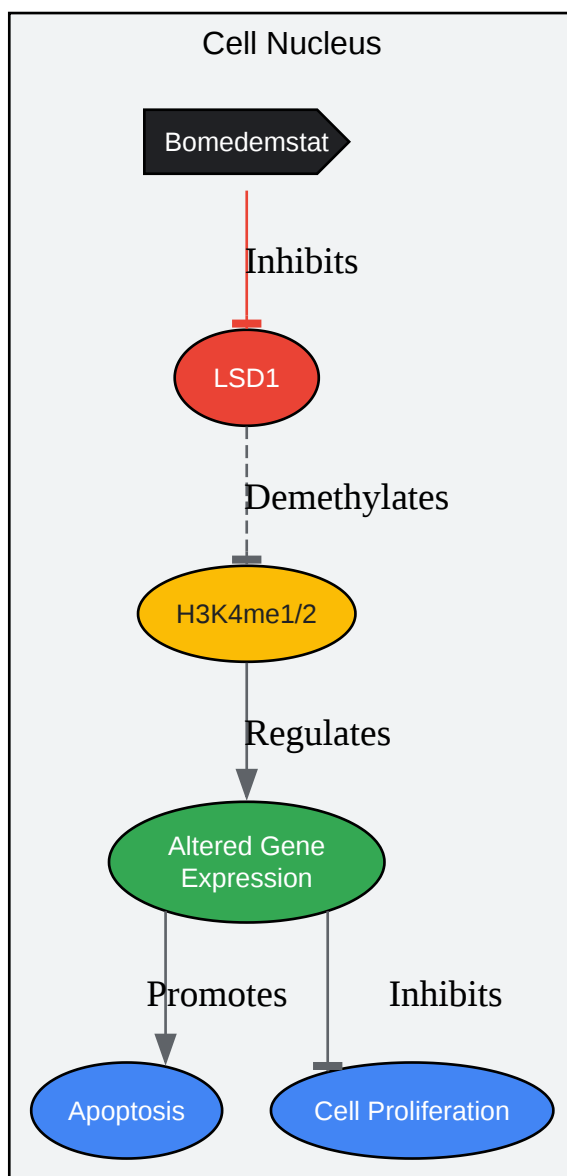
Procedure:

- **Thaw Stock Solution:** Thaw a single-use aliquot of the **Bomedemstat dihydrochloride** stock solution at room temperature.

- **Prepare Intermediate Dilutions:** It is recommended to perform serial dilutions in complete cell culture medium to achieve the desired final concentrations.
- **Addition to Culture Medium:** When adding the Bomedemstat stock solution to your aqueous cell culture medium, do so dropwise while gently swirling the medium.^[5] This helps to facilitate mixing and prevent localized high concentrations that can lead to precipitation.
- **Final DMSO Concentration:** Be mindful of the final concentration of DMSO in your cell culture, as high concentrations can be toxic to cells. It is good practice to keep the final DMSO concentration below 0.5% and to include a vehicle control (medium with the same final concentration of DMSO) in your experiments.^[6]
- **Troubleshooting Precipitation:** If precipitation occurs upon dilution, consider the following:
 - Lower the final working concentration of Bomedemstat.
 - Increase the serum concentration in the cell culture medium (e.g., from 10% to 20% FBS), which can aid in solubilizing hydrophobic compounds.^[5]
 - Gently warm the aqueous medium to 37°C before adding the stock solution.^[5]

Visualizations

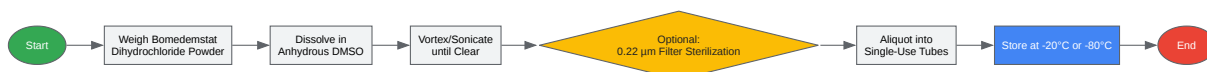
Bomedemstat Mechanism of Action



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Caption: Bomedemstat inhibits LSD1, leading to altered gene expression.

Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for preparing **Bomedemstat dihydrochloride** stock solution.

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References

- 1. Mechanism of action of bomedemstat | VJHemOnc [vjhemonc.com]
- 2. What is Bomedemstat used for? [synapse.patsnap.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. selleckchem.com [selleckchem.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
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